

N-Cyclohexyl-1,3-propanediamine: A Comprehensive Safety and Handling Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: N-Cyclohexyl-1,3-propanediamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling precautions for **N-Cyclohexyl-1,3-propanediamine** (CAS No. 3312-60-5). The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive resource for laboratory and industrial settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Cyclohexyl-1,3-propanediamine** is presented below. These properties are essential for understanding the substance's behavior and for designing safe handling and storage procedures.



Property	Value	Source
Molecular Formula	C9H20N2	[1][2]
Molecular Weight	156.27 g/mol	[1][2]
Appearance	Clear, colorless to light yellow/orange liquid	[3]
Melting Point	-17 to -15 °C (lit.)	[1][3]
Boiling Point	85-89 °C @ 2 Torr; 120-123 °C @ 20 mm Hg (lit.)	[1][3]
Density	0.9 ± 0.1 g/cm ³ ; 0.917 g/mL at 25 °C (lit.)	[1][3]
Flash Point	214 °F (101.1 °C)	[1][3]
Water Solubility	5000 g/L at 20 °C	[3]
Refractive Index	n20/D 1.482 (lit.)	[3]

Hazard Identification and Classification

N-Cyclohexyl-1,3-propanediamine is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.



Hazard Class	Category	Hazard Statement
Corrosive to metals	Category 1	H290: May be corrosive to metals
Skin corrosion/irritation	Sub-category 1A/1B	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin sensitization	Category 1	H317: May cause an allergic skin reaction

Note: Classifications may vary slightly between suppliers.

Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are critical to minimize exposure and ensure safety.

Engineering Controls

- Ventilation: Handle in a well-ventilated place, preferably in a certified chemical fume hood to avoid inhalation of vapors.[1][4][5]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are close to the workstation location.[5][6]

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the recommended workflow for donning and using PPE when handling **N-Cyclohexyl-1,3-propanediamine**.





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Personal Protective Equipment (PPE) Workflow

Recommended Personal Protective Equipment



PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles are required. A face shield should be worn in situations with a higher risk of splashes.[5][7]	Protects against severe eye damage and irritation.[1][8]
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene are recommended. Inspect gloves for any signs of degradation or punctures before use.[4][5]	Prevents skin contact which can cause severe burns and may be toxic.[8][9]
Body Protection	A flame-retardant lab coat that fastens securely is essential. For larger quantities or splash risks, a chemical-resistant apron over the lab coat is advised.[5]	Protects against skin contact and contamination of personal clothing.[4]
Respiratory Protection	All handling of the compound or its solutions should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.[5]	Prevents inhalation of harmful vapors.[9]
Foot Protection	Substantial, closed-toe shoes are mandatory in the laboratory.[5]	Protects against spills.

First Aid Measures

Immediate medical attention is required in case of exposure.



Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[1][8]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor/physician. Wash contaminated clothing before reuse.[1][8][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1][8]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[1][8]

Storage and Disposal Storage

- Store in a corrosion-resistant container with a resistant inner liner.[1]
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4]
- Store locked up.[1][8]
- Store away from incompatible materials such as oxidizing agents, acids, acid anhydrides, and acid chlorides.[9]
- Keep away from heat, sparks, open flames, and other ignition sources.[8]

Disposal

 Dispose of contents/container to an approved waste disposal plant in accordance with applicable local, state, and federal regulations.[1][10]



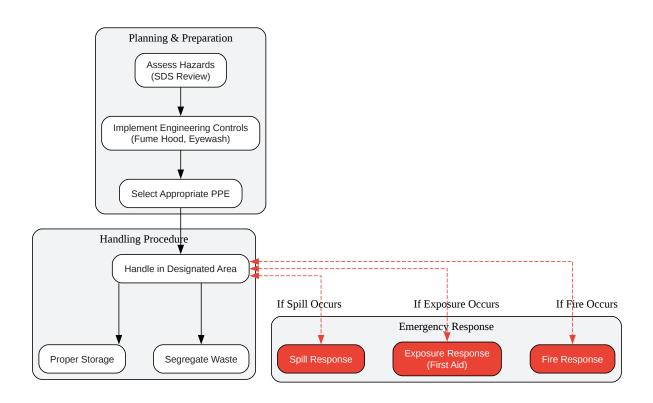
Experimental Protocols

Detailed experimental protocols for the determination of all safety data are not publicly available in the provided search results. The toxicological data, such as LD50 values, are typically determined through standardized OECD (Organisation for Economic Co-operation and Development) test guidelines. For instance, skin corrosion/irritation is often assessed using OECD Test Guideline 404.[10] Specific details of these studies for **N-Cyclohexyl-1,3-propanediamine** are proprietary to the manufacturers and registration holders.

Logical Relationships in Safe Handling

The following diagram illustrates the logical flow of considerations for the safe handling of **N-Cyclohexyl-1,3-propanediamine**, from initial assessment to emergency response.





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Safe Handling Logical Flow

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